

An In-depth Technical Guide to Argon-39: Isotopic Properties and Decay Characteristics

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Compound of Interest

Compound Name: Argon-39

Cat. No.: B1261546

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Audience: Researchers, scientists, and drug development professionals.

Core Content: This document provides a comprehensive overview of the radioactive isotope **Argon-39** (^{39}Ar), detailing its fundamental properties, decay characteristics, production mechanisms, and principal applications. It includes summaries of quantitative data, descriptions of experimental protocols, and visualizations of key processes to serve as a technical resource for the scientific community.

Core Isotopic Properties and Decay Profile

Argon-39 is a radioactive isotope of the noble gas argon. With 18 protons and 21 neutrons, it is an important tracer in various scientific fields due to its half-life and decay characteristics. While argon as an element has been investigated for potential therapeutic effects, such as in mitigating ischemia-reperfusion injury, the applications of the specific radioisotope ^{39}Ar are confined to dating and tracing studies, with no established role in drug development.[1]

Quantitative Isotopic Data

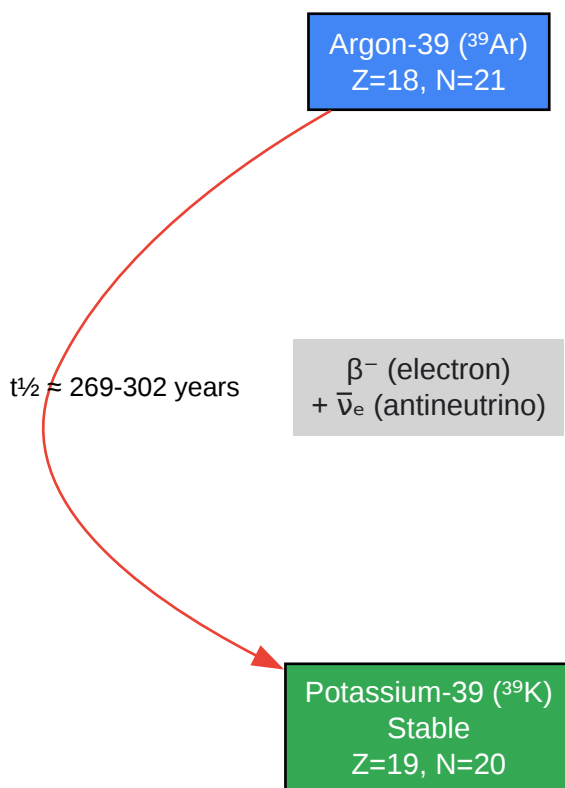
The fundamental properties of **Argon-39** are summarized in the table below. It is noteworthy that the half-life of ^{39}Ar has been subject to revised measurements over time. While a value of 269 years has been widely used, more recent direct measurements have suggested a longer half-life.[2][3]

Property	Value	Notes
Atomic Number (Z)	18	Defines the element as Argon.
Mass Number (A)	39	Total number of protons and neutrons.
Atomic Mass	38.964313 u	[4][5]
Half-Life ($t_{1/2}$)	269 ± 3 years	Widely accepted historical value.[2][4][6][7]
302 ± 8 (stat) ± 6 (sys) years	Recent direct measurement by the DEAP-3600 detector.[3]	
Decay Mode	Beta Minus (β^-) Decay	A neutron is converted into a proton, emitting an electron and an electron antineutrino.[7][8][9]
Decay Product	Potassium-39 (^{39}K)	The daughter nuclide is stable.[5][7]
Decay Energy (Q-value)	0.565 MeV (565 keV)	[5][7][10]
Mean Electron Energy	0.21878 MeV	
Nuclear Spin	7/2-	[7][10]
Natural Abundance	Trace	Found in the atmosphere at a level of $(8.6 \pm 0.4) \times 10^{-16}$ g/g relative to total argon.[8]
Specific Activity (Atmospheric)	~1 Bq/kg	The decay of ^{39}Ar is a significant background source in sensitive physics experiments.[11][12][13]

Decay Pathway

Argon-39 undergoes 100% beta minus (β^-) decay to the stable isotope Potassium-39 (^{39}K).^[7] In this process, a neutron within the ^{39}Ar nucleus is converted into a proton, which remains in

the nucleus, while an electron (beta particle) and an electron antineutrino are emitted.[9] This transformation increases the atomic number by one (from 18 to 19), changing the element from argon to potassium, while the mass number remains the same.



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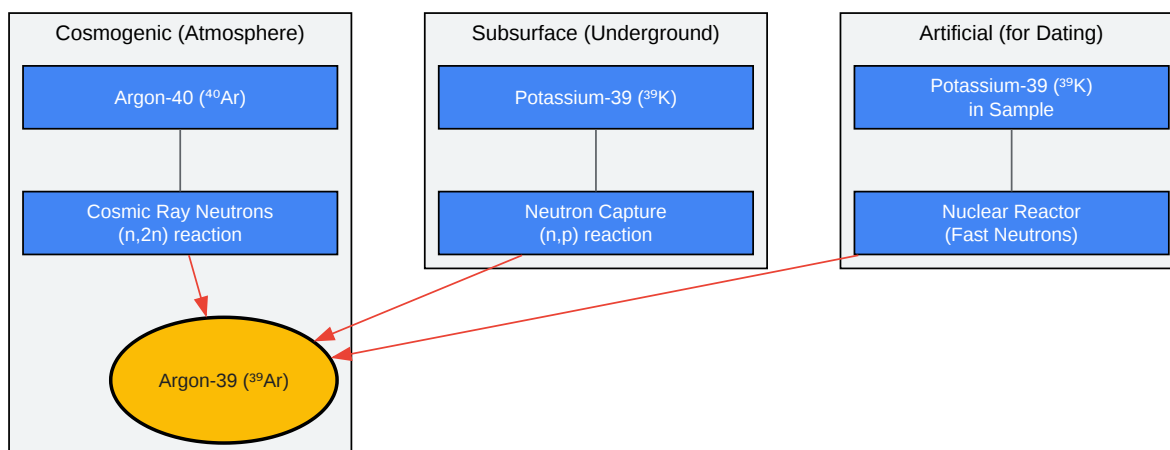
Argon-39 Beta Decay Pathway.

Production Mechanisms of Argon-39

Argon-39 is produced through both natural and artificial processes. Its presence in the atmosphere is primarily due to cosmic ray interactions, while subsurface production also occurs.

- **Cosmogenic Production:** In the Earth's atmosphere, ^{39}Ar is primarily produced by the interaction of cosmic rays with the abundant stable isotope Argon-40 (^{40}Ar), which constitutes 99.6% of natural argon.[8][14] The specific reaction is typically a neutron-induced process, such as $^{40}\text{Ar}(n,2n)^{39}\text{Ar}$.

- **Subsurface Production:** In underground environments, shielded from most cosmic rays, ^{39}Ar is produced via neutron capture reactions on Potassium-39 (^{39}K), specifically $^{39}\text{K}(\text{n},\text{p})^{39}\text{Ar}$, or through alpha particle emission from calcium.[6][8][15] This production is relevant for understanding background levels in underground physics experiments and for groundwater dating.
- **Artificial Production:** For the purpose of Argon-Argon ($^{40}\text{Ar}/^{39}\text{Ar}$) dating, ^{39}Ar is intentionally produced by irradiating potassium-containing samples with fast neutrons in a nuclear reactor. [6][16][17] This converts a known fraction of stable ^{39}K into ^{39}Ar via the $^{39}\text{K}(\text{n},\text{p})^{39}\text{Ar}$ reaction.



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Primary Production Pathways of **Argon-39**.

Experimental Protocols and Measurement

The detection of ^{39}Ar is challenging due to its low energy beta emission and low natural abundance. The primary technique for its measurement is Ultra-Low-Background Proportional Counting.

Methodology for Groundwater Age-Dating

Argon-39 is a valuable tracer for dating groundwater in the range of 50 to 1,000 years, filling a gap between other common tracers like tritium and carbon-14.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#) The experimental workflow involves several critical steps.

Step 1: Sample Collection and Degasification

- Large volumes of groundwater (typically >1000 L) are pumped from the source.
- The water is passed through a membrane contactor or vacuum degasification system to extract dissolved gases.
- The extracted gas mixture, containing argon, nitrogen, and other components, is collected and compressed into sample cylinders.

Step 2: Argon Separation and Purification

- The collected gas sample is processed in a laboratory setting.
- Reactive gases like oxygen are removed using heated titanium or zirconium getters.
- Nitrogen is separated from the noble gases using a combination of gas chromatography and cryogenic trapping on activated charcoal.
- The resulting purified argon sample is quantified by measuring its pressure, volume, and temperature.

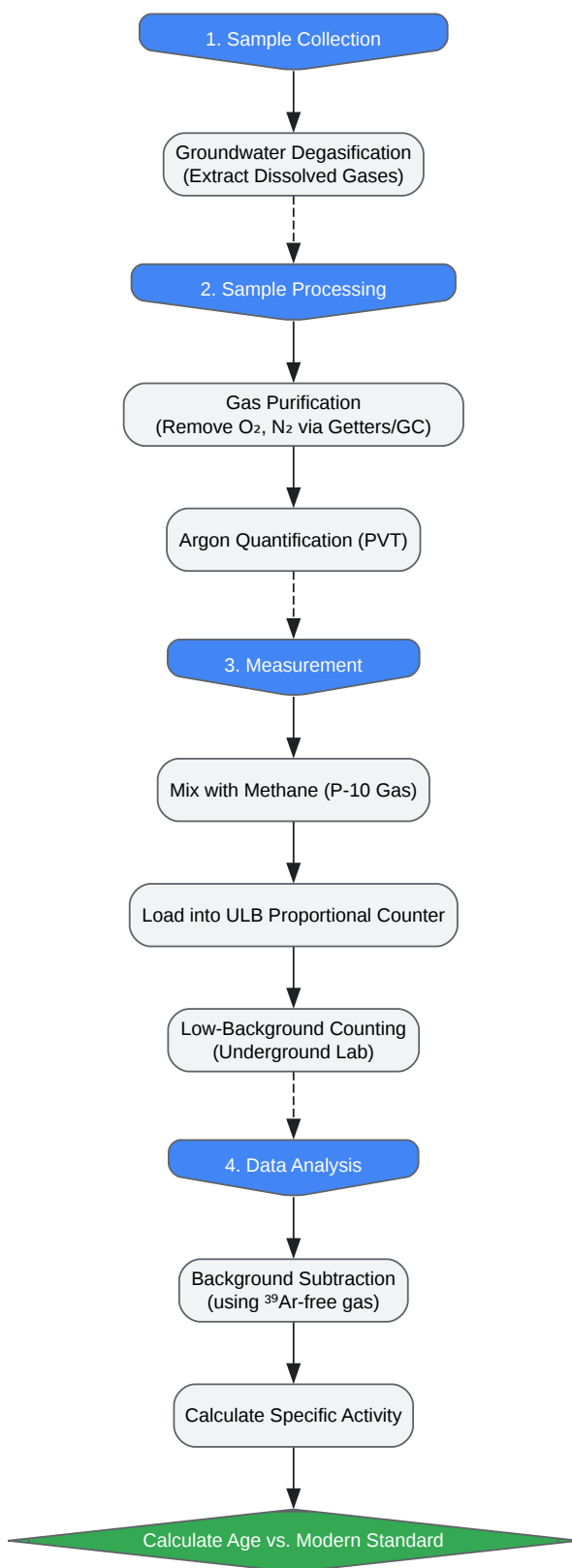
Step 3: Proportional Counter Loading and Measurement

- The purified argon sample is mixed with a quench gas, typically methane, to create a P-10 gas mixture (90% argon, 10% methane).[\[18\]](#)
- This mixture is loaded into an ultra-low-background proportional counter (ULBPC) at a specific pressure (e.g., 10 atmospheres).[\[18\]](#)
- The ULBPC is constructed from materials with extremely low intrinsic radioactivity and is housed deep underground (e.g., at PNNL's Shallow Underground Laboratory) to shield it from cosmic rays.[\[18\]](#)

- The detector measures the low-energy beta particles emitted by the decay of ^{39}Ar over an extended period (days to weeks).

Step 4: Data Analysis and Age Calculation

- The measured count rate in the sample is corrected for background radiation. The background is determined by counting a "dead" argon sample, sourced from underground wells where the ^{39}Ar has decayed away.[\[18\]](#)[\[22\]](#)
- The specific activity of the sample is compared to the known specific activity of modern atmospheric argon.
- The age of the groundwater is calculated using the radioactive decay equation: $\text{Age} = - (t_{1/2} / \ln(2)) * \ln(A_{\text{sample}} / A_{\text{modern}})$ where $t_{1/2}$ is the half-life, A_{sample} is the sample's activity, and A_{modern} is the modern atmospheric activity.



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Workflow for ^{39}Ar Groundwater Dating.

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